

The Environmental Fate and Metabolites of Tolclofos-methyl: A Technical Guide

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Compound of Interest

Compound Name: Tolclofos-methyl

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Introduction

Tolclofos-methyl, an organophosphorus fungicide, is utilized for the control of soil-borne diseases.^[1] Its environmental fate, including its persistence, mobility, and the formation of metabolites, is a critical aspect of its overall safety and toxicological profile. This technical guide provides an in-depth overview of the environmental degradation of **Tolclofos-methyl** and its resulting metabolites in key environmental compartments. All quantitative data is presented in structured tables for ease of comparison, and detailed experimental protocols for pivotal studies are provided. Furthermore, degradation pathways and experimental workflows are visualized through diagrams to facilitate a comprehensive understanding.

Data Presentation: Degradation and Metabolite Formation

The environmental persistence of **Tolclofos-methyl** is dictated by several degradation processes, primarily microbial metabolism in soil and hydrolysis in aqueous environments. Photolysis on soil surfaces is not considered a significant degradation pathway.^[1]

Table 1: Degradation Half-life of Tolclofos-methyl in Soil and Water

Environmental Compartment	Parameter	Value	Conditions	Reference
Aerobic Soil	DT50	2 - 30 days (geometric mean: 9.2 days)	11 different soils treated with [phenyl-14C]-tolclofos-methyl	[1]
Aerobic Soil	DT90	6.9 - 100 days	11 different soils treated with [phenyl-14C]-tolclofos-methyl	[1]
Aqueous Solution (Hydrolysis)	Half-life	97 - 126 days	pH 4-9, 20 °C	[1]
Aqueous Solution (Hydrolysis)	Half-life	50 - 68 days	pH 4-9, 25 °C	[1]
Aqueous Solution (Hydrolysis)	Half-life	9.6 - 7.3 hours	pH 4-9, 74 °C	[2]

Table 2: Major Metabolites of Tolclofos-methyl in Aerobic Soil

| Metabolite | Maximum Percentage of Applied Radioactivity (%) | Notes | Reference | |---|---|---|---|
 --|---| | DM-TM (O-2,6-dichloro-p-tolyl O-methyl phosphorothioate) | up to 13% | Major degradation product |[1] | | ph-CH₃ (2,6-dichloro-4-methylphenol) | up to 8% | Major degradation product |[1] | | ph-COOH (3,5-dichloro-4-hydroxybenzoic acid) | < 2-7% | Minor degradation product |[1] | | ph-CH₂OH (2,6-dichloro-4-hydroxymethylphenol) | < 2-7% | Minor degradation product |[1] | | TM-COOH (O-(2,6-dichloro-4-carboxyphenyl) O,O-dimethyl phosphorothioate) | < 2-7% | Minor degradation product |[1] | | TMO (**Tolclofos-methyl** oxon) | < 2-7% | Minor degradation product |[1] | | DM-TMO (O-2,6-dichloro-p-tolyl O-methyl phosphate) | < 2-7% | Minor degradation product |[1] |

Experimental Protocols

Aerobic Soil Metabolism Study

Objective: To determine the rate and pathway of **Tolclofos-methyl** degradation in aerobic soil.

Methodology:

- Test Substance: [phenyl-14C]-**tolclofos-methyl**.
- Soils: A minimum of three different soil types are typically used, representing a range of organic carbon content, pH, and texture.
- Application: The test substance is applied to the soil at a concentration equivalent to the maximum recommended field application rate.
- Incubation: The treated soil samples are incubated in the dark at a constant temperature (e.g., 20-25 °C) and moisture content (e.g., 40-60% of maximum water holding capacity) for a period of up to 120 days. Aerobic conditions are maintained by ensuring adequate air supply.
- Sampling: Soil samples are collected at various time intervals throughout the incubation period.
- Extraction: Soil samples are extracted with an organic solvent mixture, such as acetone/water, followed by partitioning with a less polar solvent like dichloromethane.
- Analysis: The extracts are analyzed to quantify the parent compound and its degradation products. Techniques such as High-Performance Liquid Chromatography (HPLC) with radiometric detection and Gas Chromatography-Mass Spectrometry (GC-MS) are commonly employed for separation, identification, and quantification.
- Bound Residue Analysis: The soil remaining after extraction is analyzed for non-extractable (bound) residues, typically by combustion analysis.

Aqueous Hydrolysis Study

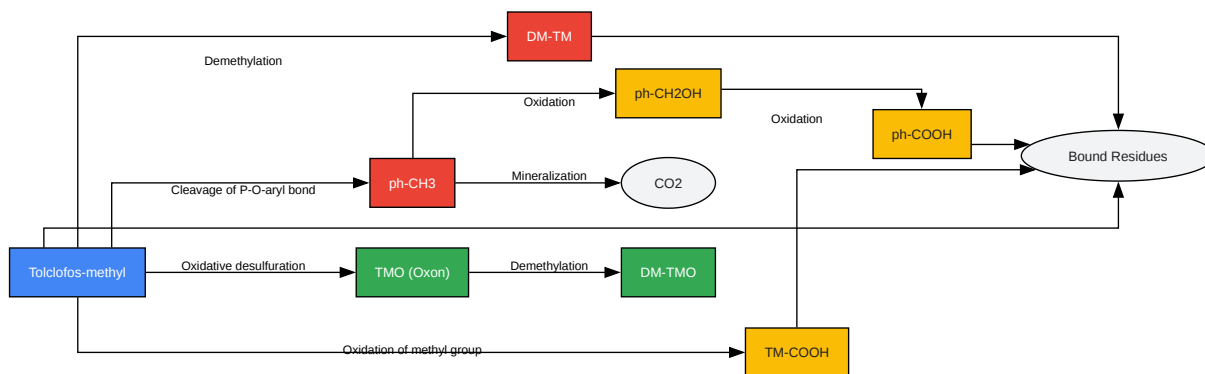
Objective: To determine the rate of hydrolytic degradation of **Tolclofos-methyl** in aqueous solutions at different pH values and temperatures.

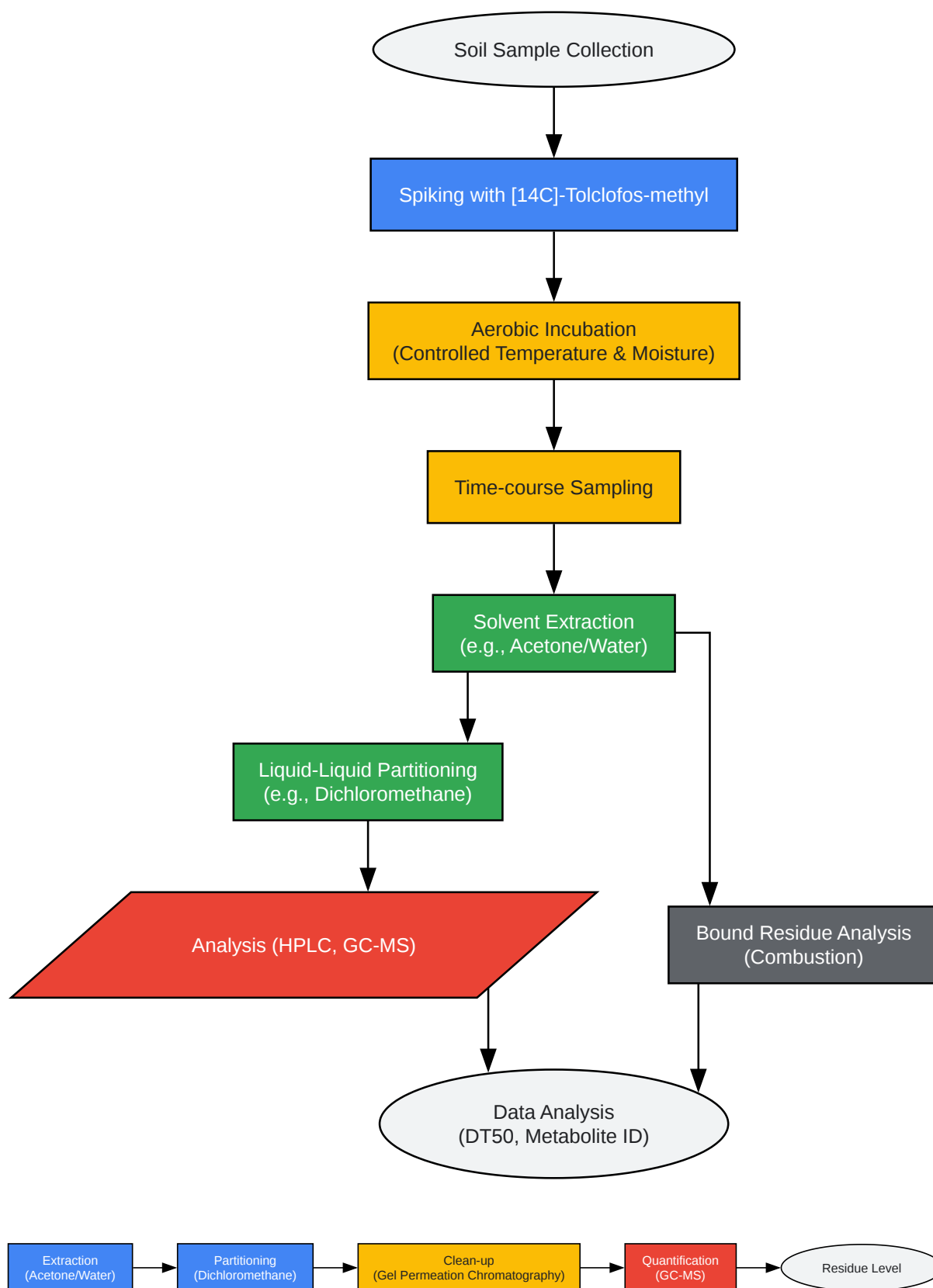
Methodology:

- Test Substance: [phenyl-14C]-**tolclofos-methyl**.
- Buffer Solutions: Sterile aqueous buffer solutions are prepared at pH 4, 7, and 9.
- Incubation: The test substance is added to the buffer solutions to achieve a known concentration. The solutions are then incubated in the dark at various constant temperatures (e.g., 20°C, 25°C, 50°C, 62°C, and 74°C).^{[1][2]}
- Sampling: Aliquots of the solutions are taken at different time intervals.
- Analysis: The concentration of the parent compound and any hydrolysis products in the samples is determined using analytical techniques such as HPLC with radiometric detection.
- Data Analysis: The rate of hydrolysis and the half-life (DT50) are calculated for each pH and temperature combination.

Visualizations

Degradation Pathway of Tolclofos-methyl in Soil





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References

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